

Application Notes & Protocols for Diampromide Hydrochloride in Preclinical Pain Research

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Compound of Interest

Compound Name: *Diampromide Hydrochloride*

CAS No.: *1346602-83-2*

Cat. No.: *B2771605*

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A Senior Application Scientist's Guide for Researchers and Drug Development Professionals

Introduction: Unveiling the Utility of Diampromide Hydrochloride in Nociceptive Research

Diampromide is an opioid analgesic belonging to the ampromide family and is structurally classified as a ring-opened analog of fentanyl.[1][2] Developed in the 1960s, it exhibits a potency comparable to morphine, making it a compound of significant interest for mechanistic studies in pain research.[2][3] Its primary mechanism of action is centered on the activation of opioid receptors, which are pivotal in modulating pain perception throughout the central and peripheral nervous systems.[4][5]

This document serves as a comprehensive technical guide for utilizing **Diampromide Hydrochloride** in common preclinical pain research models. We will delve into the causality behind experimental choices, provide validated, step-by-step protocols for key assays, and offer insights into data interpretation. The aim is to equip researchers with the necessary knowledge to rigorously and effectively evaluate the analgesic properties of this compound.

Regulatory Compliance Note: Diampromide is classified as a Schedule I controlled substance in the United States and is similarly controlled in most countries under the Single Convention on Narcotic Drugs of 1961.^{[2][6]} Researchers must ensure they possess the appropriate licenses and adhere to all institutional, national, and international regulations regarding the acquisition, handling, storage, and disposal of this compound.

Pharmacological Profile of Diampromide Hydrochloride

Chemical Properties

A clear understanding of the compound's physical and chemical characteristics is fundamental for accurate preparation and administration in experimental settings.

Property	Value	Source
IUPAC Name	N-[2-[methyl(2-phenylethyl)amino]propyl]-N-phenylpropanamide;hydrochloride	^{[6][7]}
Synonyms	Diampromid, Propanamide, N-[2-[methyl(2-phenylethyl)amino]propyl]-N-phenyl-, hydrochloride	^{[1][6]}
Molecular Formula	C ₂₁ H ₂₈ N ₂ O · HCl	^{[7][8]}
Molecular Weight	360.92 g/mol	^{[1][8]}
CAS Number	1346602-83-2	^{[1][8]}

Mechanism of Action: Mu-Opioid Receptor (MOR) Signaling

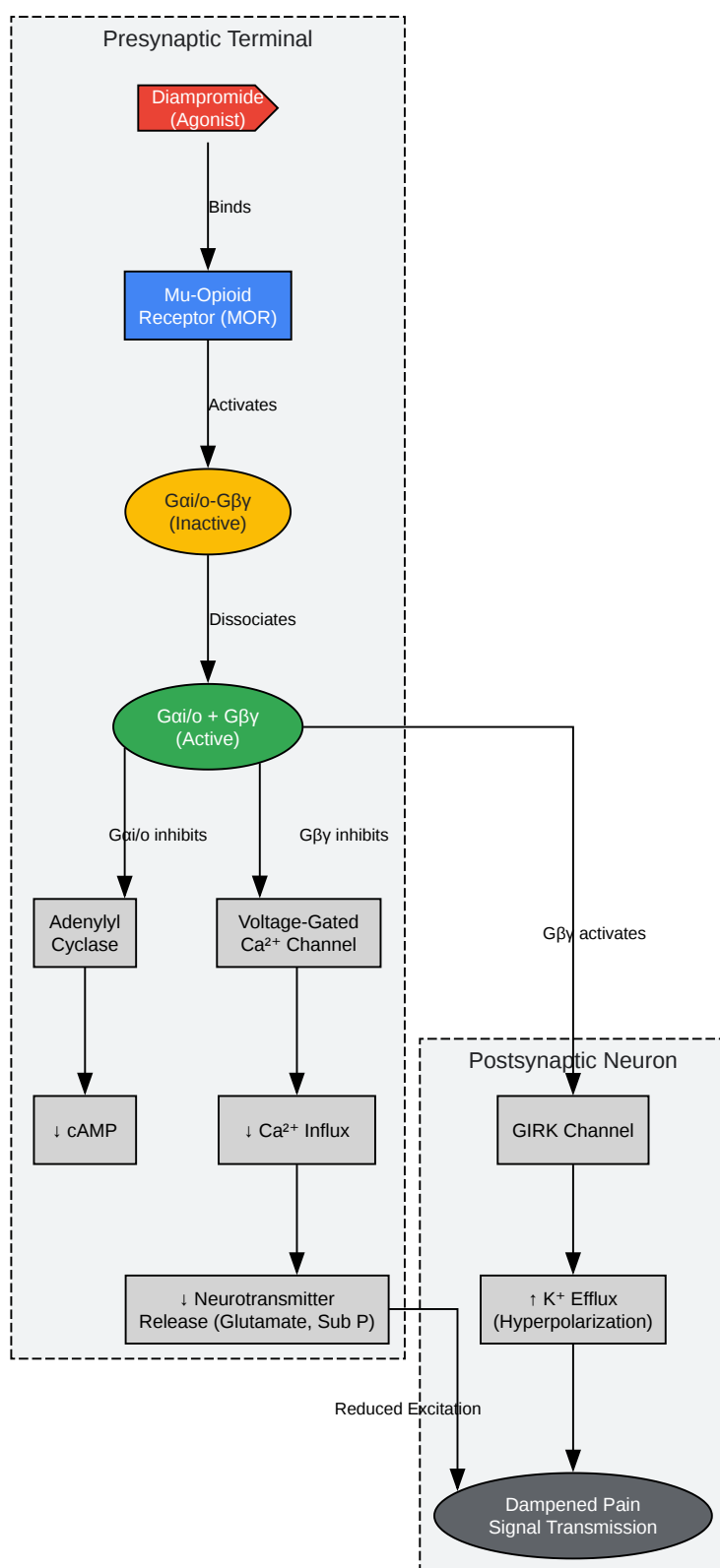
Like most clinically relevant opioids, Diampromide's analgesic effects are primarily mediated through its interaction with the mu-opioid receptor (MOR), a G-protein-coupled receptor

(GPCR).[4][5] The activation of MOR by an agonist such as Diampromide initiates an inhibitory intracellular signaling cascade that ultimately dampens the transmission of pain signals.[4]

The key steps in this pathway are:

- **G-Protein Activation:** The agonist-bound MOR activates its associated heterotrimeric G-protein, causing the inhibitory $G_{\alpha i/o}$ subunit to dissociate from the $G_{\beta\gamma}$ subunit.[4]
- **Inhibition of Adenylyl Cyclase:** The $G_{\alpha i/o}$ subunit inhibits the enzyme adenylyl cyclase, leading to a reduction in intracellular cyclic AMP (cAMP) levels.[4]
- **Ion Channel Modulation:** The $G_{\beta\gamma}$ subunit directly inhibits presynaptic voltage-gated calcium channels (VGCCs), which reduces the influx of calcium necessary for the release of excitatory neurotransmitters like glutamate and substance P.[4] Concurrently, the $G_{\beta\gamma}$ subunit activates G-protein-gated inwardly rectifying potassium channels (GIRKs) on the postsynaptic neuron, causing potassium efflux and membrane hyperpolarization.[4]

This combined presynaptic and postsynaptic inhibition effectively reduces neuronal excitability at both spinal and supraspinal levels, resulting in potent analgesia.[4]

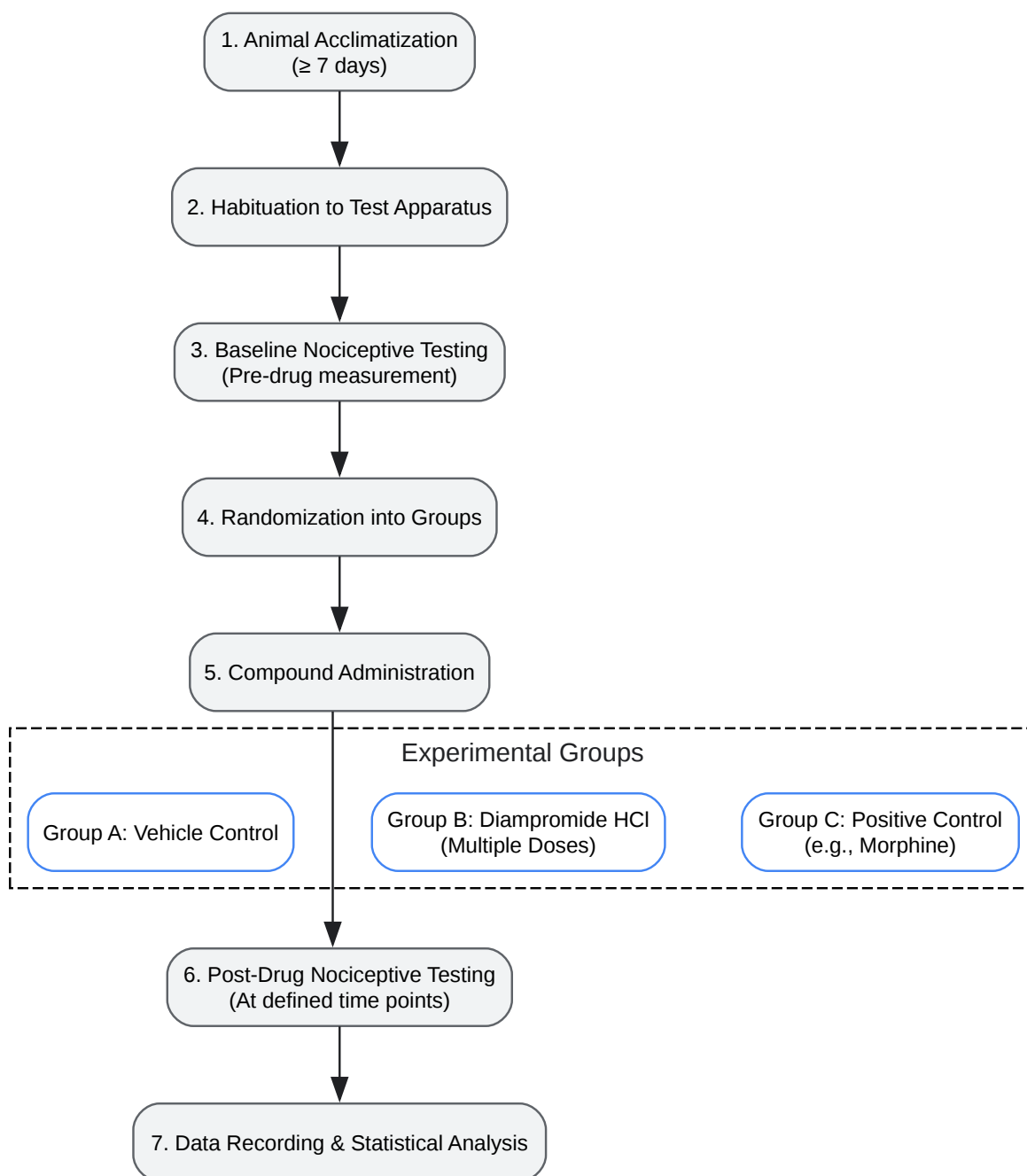


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Caption: Mu-Opioid Receptor (MOR) Signaling Pathway.

General Experimental Workflow & Considerations

A standardized workflow is critical for ensuring the reproducibility and validity of results. This involves careful acclimatization, baseline measurements, and appropriate controls.



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Caption: General workflow for in vivo analgesic screening.

Drug Preparation: **Diampromide Hydrochloride** should be dissolved in a sterile, pyrogen-free vehicle suitable for the chosen route of administration (e.g., 0.9% saline for subcutaneous or intraperitoneal injection). Solutions should be prepared fresh on the day of the experiment.

Ethical Considerations: All animal experiments must be conducted in accordance with institutional animal care and use committee (IACUC) guidelines and relevant national regulations.^[9] Procedures should be designed to minimize animal stress and suffering. For tests involving noxious stimuli, pre-defined cut-off times are mandatory to prevent tissue damage.^{[10][11]}

Application Protocol 1: Hot Plate Test (Thermal, Supraspinal Pain)

Principle: The hot plate test is a classic model for evaluating centrally acting analgesics.^[4] It measures the latency of a rodent's response (e.g., paw licking, jumping) to a thermal stimulus applied to the paws.^[11] An increase in response latency indicates an analgesic effect, which in this test is primarily mediated by supraspinal (brain and brainstem) pathways.^[4]

Detailed Protocol:

- **Apparatus Setup:** Set the surface temperature of the hot plate apparatus to 52-55°C.^{[10][12]} Ensure the temperature is stable and uniform across the surface.
- **Acclimatization & Baseline:** Bring animals to the testing room at least 30-60 minutes before the experiment begins.^[11] Gently place each animal on the hot plate (within a restraining cylinder) and start a timer. Record the latency to the first nocifensive response (hind paw lick, hind paw flick, or jump).^[11] Immediately remove the animal upon response. This is the baseline latency.
- **Cut-off Time:** A maximum cut-off time (typically 30 seconds) must be established.^[11] If an animal does not respond within this time, it must be removed to prevent paw injury, and the latency is recorded as the cut-off time.

- **Drug Administration:** Administer Diampromide HCl, vehicle, or a positive control (e.g., morphine) via the desired route (e.g., subcutaneous, s.c.).
- **Post-Drug Testing:** At predetermined time points after administration (e.g., 15, 30, 60, and 120 minutes), repeat the hot plate test as described in step 2.[\[10\]](#)
- **Data Analysis:** The primary endpoint is the increase in reaction time (latency) compared to baseline. Data are often expressed as the Maximum Possible Effect (% MPE), calculated using the formula: $\% \text{ MPE} = [(\text{Post-drug latency} - \text{Baseline latency}) / (\text{Cut-off time} - \text{Baseline latency})] \times 100$

Experimental Parameters Summary:

Parameter	Recommended Value	Rationale & Source
Animal Model	Male Swiss Albino Mice (20-30 g)	Commonly used for this assay. [10]
Hot Plate Temp.	52-55°C	Standard temperature to elicit a nociceptive response without causing immediate harm. [10] [12]
Cut-off Time	30 seconds	Prevents tissue damage from prolonged heat exposure. [11]
Positive Control	Morphine Sulfate (5-10 mg/kg, s.c.)	A standard μ -opioid agonist for validating the assay. [10] [13]
Test Compound	Diampromide HCl (Dose-ranging study recommended)	Potency is similar to morphine; a starting range of 1-10 mg/kg is suggested. [2]
Time Points	Baseline, 15, 30, 60, 120 min post-injection	To capture the onset, peak, and duration of the analgesic effect. [10]

Application Protocol 2: Tail-Flick Test (Thermal, Spinal Pain)

Principle: The tail-flick test measures the latency for a rodent to withdraw its tail from a noxious thermal stimulus, typically a focused beam of radiant heat or immersion in hot water.^{[9][14]} This response is primarily a spinal reflex, making the test particularly useful for assessing spinally-mediated analgesia and differentiating it from supraspinal effects.^[4]

Detailed Protocol:

- **Apparatus Setup:** For radiant heat methods, position the rat or mouse in a restrainer so that its tail is exposed to the heat source. For hot water immersion, prepare a water bath maintained at a constant temperature (e.g., $55 \pm 0.2^{\circ}\text{C}$).^[14]
- **Baseline Measurement:** Apply the heat stimulus to the distal portion of the tail and start a timer. Stop the timer as soon as the animal flicks its tail away. Record this baseline latency. Perform 2-3 baseline readings per animal with an interval of at least 5 minutes between them and average the results.^[15]
- **Cut-off Time:** Set a cut-off time (e.g., 10-15 seconds) to prevent tissue damage.^[16]
- **Drug Administration:** Administer Diampromide HCl, vehicle, or a positive control.
- **Post-Drug Testing:** At specified time intervals post-administration, repeat the latency measurement as described in step 2.
- **Data Analysis:** Calculate the % MPE as described for the Hot Plate Test. An increase in tail withdrawal latency indicates an analgesic effect.

Experimental Parameters Summary:

Parameter	Recommended Value	Rationale & Source
Animal Model	Male Sprague-Dawley Rats (180-220 g)	A standard model for this assay.[9]
Stimulus	Radiant Heat or Hot Water (55°C)	Both are validated methods for inducing a tail-flick reflex.[9][14]
Cut-off Time	10-15 seconds	Prevents thermal injury to the tail.[16]
Positive Control	Morphine (1-10 mg/kg)	Validates the sensitivity of the spinal reflex to opioid analgesia.[16]
Test Compound	Diampromide HCl (Dose-ranging study)	To determine the dose-dependent effect on spinal nociceptive reflexes.
Inter-test Interval	≥ 5 minutes	Avoids habituation and potential stress-induced analgesia.[15]

Application Protocol 3: Acetic Acid-Induced Writhing Test (Chemical, Visceral Pain)

Principle: This is a chemical-induced visceral pain model used to screen for both central and peripheral analgesic activity.[17][18] Intraperitoneal (i.p.) injection of a dilute acetic acid solution irritates the peritoneal lining, causing the release of inflammatory mediators like prostaglandins and bradykinin.[17] This induces a characteristic "writhing" behavior (abdominal constriction and hind limb extension), and the frequency of writhes is a quantifiable measure of pain.[18] A reduction in the number of writhes indicates analgesia.

Detailed Protocol:

- **Animal Acclimatization & Fasting:** Acclimatize animals for at least one week. Fast animals for 12 hours prior to the experiment, with free access to water.[18]

- Drug Administration: Administer Diampromide HCl, vehicle, or a positive control (e.g., Diclofenac Sodium or Morphine) 30 minutes (for s.c./i.p. routes) or 60 minutes (for oral route) before acetic acid injection.[\[19\]](#)[\[20\]](#)
- Induction of Writhing: Inject 0.6% (v/v) acetic acid solution intraperitoneally at a volume of 10 mL/kg body weight.[\[18\]](#)[\[20\]](#)
- Observation and Counting: Immediately after the acetic acid injection, place each mouse in an individual observation chamber.[\[18\]](#) After a latency period of 5 minutes, begin counting the total number of writhes for a defined period, typically 10-20 minutes.[\[13\]](#)[\[18\]](#)
- Data Analysis: Calculate the mean number of writhes for each group. The percentage of analgesic activity (or % inhibition) is calculated as: % Inhibition = [(Mean writhes in control group - Mean writhes in test group) / Mean writhes in control group] x 100

Ethical Note: The writhing test can cause significant distress to the animals. Researchers should be aware of the ethical concerns and consider it a terminal procedure or ensure appropriate post-procedural analgesia if animals are to be recovered.[\[21\]](#)

Experimental Parameters Summary:

Parameter	Recommended Value	Rationale & Source
Animal Model	Male Swiss Albino Mice (20-25 g)	Standard species for this visceral pain model.[18]
Irritant	0.6% Acetic Acid (i.p.)	Standard concentration to reliably induce writhing.[20]
Volume	10 mL/kg	Standardized volume based on body weight.[18]
Observation Period	Count writhes for 10-20 minutes, starting 5 minutes post-injection.	Captures the peak writhing response period.[13][18]
Positive Control	Morphine (5 mg/kg, s.c.) or Diclofenac Sodium (10 mg/kg, p.o.)	Validates both central and peripheral analgesic mechanisms.[13][18]
Test Compound	Diampromide HCl (Dose-ranging study)	To assess its efficacy in a model of visceral inflammatory pain.

Conclusion

Diampromide Hydrochloride, as a morphine-like opioid agonist, can be effectively evaluated using a battery of standard preclinical pain models. The hot plate test provides crucial information on supraspinal analgesic mechanisms, the tail-flick test isolates spinal reflex modulation, and the writhing test assesses efficacy against visceral inflammatory pain. By employing the rigorous, validated protocols outlined in this guide, researchers can generate reliable and reproducible data to elucidate the analgesic profile of **Diampromide Hydrochloride** and similar compounds, contributing to the broader understanding of opioid pharmacology and the development of novel pain therapeutics.

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